

high-resolution mass spectrometry for PCB 118 quantification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2',3,4,4',5-
PENTACHLOROBIPHENYL

CAS No.: 65510-44-3

Cat. No.: B1207850

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Application Note & Protocol

Topic: High-Resolution Mass Spectrometry for the Quantification of PCB 118

For: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Polychlorinated biphenyl (PCB) 118 is a mono-ortho-substituted "dioxin-like" congener of significant toxicological concern due to its persistence, bioaccumulation, and ability to elicit adverse biological responses via the aryl hydrocarbon receptor (AhR). Accurate quantification at trace levels is critical for environmental monitoring, food safety assessment, and toxicological research. High-resolution mass spectrometry, particularly when coupled with gas chromatography (GC-HRMS), has become the definitive analytical technique for this purpose. Its exceptional mass accuracy and resolving power allow for the unambiguous identification and quantification of PCB 118, even in the most complex matrices, by separating it from co-eluting isomers and isobaric interferences.

This guide provides an in-depth overview of the principles, a detailed workflow, and a step-by-step protocol for the quantification of PCB 118 using isotope dilution GC-HRMS, grounded in the framework of established regulatory methods like U.S. EPA Method 1668.[\[1\]](#)[\[2\]](#)[\[3\]](#)

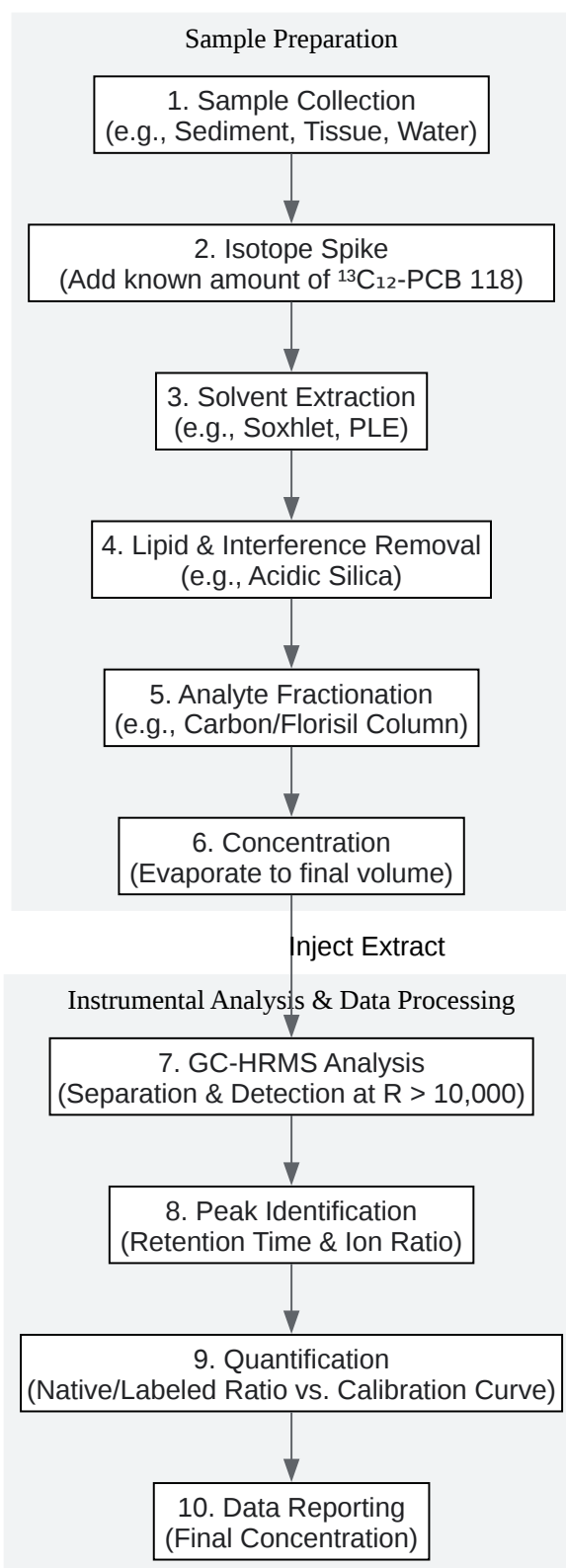
The Analytical Imperative: Why GC-HRMS for PCB 118?

The analytical challenge with PCB 118 (2,3',4,4',5-Pentachlorobiphenyl) lies in its trace-level presence within a complex mixture of up to 208 other PCB congeners and a myriad of other environmental contaminants.

- **Specificity:** Low-resolution mass spectrometry can suffer from isobaric interferences, where other compounds have the same nominal mass as PCB 118, leading to false positives or overestimated concentrations. HRMS instruments, operating at a resolving power of $\geq 10,000$, can distinguish between the exact mass of the target analyte and that of interfering ions, ensuring confident identification.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Sensitivity:** The high selectivity of HRMS reduces chemical noise, dramatically improving the signal-to-noise ratio and enabling the detection and quantification of PCB 118 at the picogram (pg) to femtogram (fg) level.[\[6\]](#)[\[7\]](#)[\[8\]](#) This is essential for analyzing samples where concentrations are in the parts-per-trillion (ppt) or parts-per-quadrillion (ppq) range.
- **The Gold Standard of Quantification:** The isotope dilution method is the most robust quantification technique available for this analysis.[\[9\]](#)[\[10\]](#) By spiking the sample with a known quantity of a stable isotope-labeled analog of PCB 118 (e.g., $^{13}\text{C}_{12}$ -PCB 118), any analyte loss during the extensive sample preparation process is accounted for. Quantification is based on the response ratio of the native analyte to its labeled standard, providing highly accurate and precise results that are corrected for both matrix effects and procedural losses.[\[11\]](#)[\[12\]](#)[\[13\]](#)

The Isotope Dilution Quantification Workflow

The accurate measurement of PCB 118 is as dependent on meticulous sample preparation as it is on advanced instrumentation. The overall process is a multi-stage workflow designed to isolate the target analyte from a complex sample matrix, remove interferences, and present a clean extract for instrumental analysis.



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Caption: A comprehensive workflow for PCB 118 quantification.

Detailed Protocol: PCB 118 in Sediment/Soil

This protocol is based on the principles outlined in U.S. EPA Method 1668 and is intended for the analysis of solid matrices like soil or sediment.[\[1\]](#)[\[14\]](#)

Materials and Reagents

- Solvents: Toluene, hexane, acetone, dichloromethane (DCM), nonane. All solvents must be pesticide grade or equivalent.
- Standards:
 - Native PCB 118 calibration standards.
 - $^{13}\text{C}_{12}$ -labeled PCB 118 internal standard (for spiking).
 - $^{13}\text{C}_{12}$ -labeled recovery (syringe) standard.
- Reagents: Anhydrous sodium sulfate (baked at 400°C), concentrated sulfuric acid, activated silica gel, Florisil, and activated carbon.
- Apparatus: Soxhlet extraction system, rotary evaporator or nitrogen blow-down apparatus, glass chromatography columns, gas chromatograph coupled to a high-resolution mass spectrometer (GC-HRMS).

Sample Preparation and Extraction

- Sample Homogenization: Air-dry the sediment/soil sample and sieve to remove large debris. Homogenize thoroughly.
- Spiking: Weigh approximately 10 g of the homogenized sample into a Soxhlet thimble. Spike the sample with a known amount of $^{13}\text{C}_{12}$ -PCB 118 internal standard solution. This step is critical as it forms the basis for accurate quantification by isotope dilution.
- Drying: Mix the spiked sample with anhydrous sodium sulfate until it is a free-flowing powder. This removes residual water which can hinder extraction efficiency.

- **Soxhlet Extraction:** Place the thimble in a Soxhlet extractor and extract with a toluene/acetone mixture for 16-24 hours.^[15] This exhaustive extraction ensures the quantitative transfer of lipophilic compounds like PCBs from the sample matrix into the solvent.
- **Concentration:** After extraction, concentrate the solvent extract to approximately 1-2 mL using a rotary evaporator or nitrogen blow-down system.

Extract Cleanup (Interference Removal)

The raw extract contains a high concentration of lipids and other co-extracted materials that must be removed.

- **Acidic Silica Column:** Prepare a chromatography column with sulfuric acid-impregnated silica gel. Apply the concentrated extract to the column and elute with hexane. The concentrated sulfuric acid aggressively oxidizes and retains lipids and other biogenic interferences while allowing the chemically stable PCBs to pass through.^{[12][15]}
- **Fractionation on Carbon Column:** Further cleanup and fractionation are often required to separate PCBs from other persistent organic pollutants (POPs).^[16]
 - Pack a multi-layer column containing materials like Florisil and activated carbon.
 - Apply the extract from the acid cleanup step.
 - Elute with different solvents to separate PCB classes. For example, a hexane/DCM mixture can elute mono-ortho PCBs (including PCB 118), while a reverse elution with toluene is needed to recover the more toxic non-ortho (coplanar) PCBs.^[15] This step is crucial for separating dioxin-like PCBs into distinct fractions, which simplifies chromatographic analysis and prevents signal suppression.
- **Final Concentration:** Concentrate the collected PCB 118 fraction and perform a solvent exchange into a small, known volume of a non-volatile solvent like nonane. Add the syringe standard just prior to analysis to monitor instrument performance.

GC-HRMS Instrumental Analysis

The cleaned extract is now ready for instrumental analysis. The goal is to chromatographically separate PCB 118 from other congeners and detect it with high mass accuracy.

Typical GC-HRMS Parameters

Parameter	Typical Setting	Rationale
Gas Chromatograph		
GC Column	60 m x 0.25 mm ID, 0.25 μ m film (e.g., DB-5ms, HT-8)	Provides the necessary resolving power to separate complex PCB isomers. [8] [17]
Injection	1-2 μ L, Splitless	Ensures maximum transfer of the analyte onto the column for trace-level detection.
Injector Temperature	280 - 300°C	Promotes rapid volatilization of the analytes.
Carrier Gas	Helium, Constant Flow (~1.2 mL/min)	Inert carrier gas providing good chromatographic efficiency.
Oven Program	Ramped: e.g., 150°C (1 min), 15°C/min to 200°C, 5°C/min to 310°C (hold 10 min)	A carefully optimized temperature ramp is essential to separate PCB 118 from closely eluting congeners like PCB 123. [5] [17]
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard, robust ionization technique that produces repeatable fragmentation patterns.
Mass Resolution	$\geq 10,000$ (10% valley definition)	This is the core requirement. It ensures that the exact mass of PCB 118 is resolved from potential isobaric interferences. [5] [8]
Acquisition Mode	Selected Ion Monitoring (SIM)	Increases sensitivity by monitoring only the specific m/z values relevant to the

target analytes and their standards.

Source Temperature

250 - 280°C

Maintains analytes in the gas phase and prevents contamination.

Selected Ion Monitoring (SIM) for PCB 118

For pentachlorobiphenyls like PCB 118, the molecular ion cluster is monitored. The two most abundant isotopes are used for quantification and confirmation.

Analyte	Ion Type	Exact Mass (m/z)	Purpose
PCB 118 (Native)	[M] ⁺	323.8982	Confirmation
[M+2] ⁺	325.8953	Quantification	
¹³ C ₁₂ -PCB 118 (Standard)	[M] ⁺	335.9385	Confirmation
[M+2] ⁺	337.9355	Quantification	

Data Analysis, Quantification, and Quality Control Identification Criteria

For a peak to be positively identified as PCB 118, it must meet three criteria:

- The retention time must fall within a specified window established by the analysis of authentic standards.
- The signals for both the quantification and confirmation ions must maximize simultaneously.
- The ratio of the confirmation ion to the quantification ion must be within ±15% of the theoretical or measured ratio from a calibration standard.[\[18\]](#)

Quantification

The concentration of PCB 118 in the sample is calculated using the isotope dilution formula:

$$\text{Concentration} = (A_x * Q_l) / (A_l * \text{RRF} * W)$$

Where:

- A_x = Peak area of the native PCB 118 quantification ion.
- Q_l = Quantity of the labeled standard ($^{13}\text{C}_{12}$ -PCB 118) added to the sample.
- A_l = Peak area of the labeled standard quantification ion.
- RRF = Mean Relative Response Factor from the initial calibration curve.
- W = Weight or volume of the sample.

Quality Control (QC)

A robust analytical method requires stringent QC checks to ensure data is trustworthy.

QC Parameter	Acceptance Criteria	Purpose
Calibration Curve	≥ 5 points, $R^2 > 0.99$	Verifies instrument linearity over the working concentration range.
Method Blank	Below Limit of Quantification (LOQ)	Confirms that no contamination was introduced during sample preparation.
Internal Standard Recovery	Typically 40-130%	Monitors the efficiency of the entire analytical process for each sample. [7]
Ion Abundance Ratio	Within $\pm 15\%$ of theoretical value	Confirms the identity of the target analyte. [18]
Matrix Spike	Recovery within 70-130%	Assesses the accuracy of the method in the specific sample matrix.

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- To cite this document: BenchChem. [high-resolution mass spectrometry for PCB 118 quantification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1207850/docs#high-resolution-mass-spectrometry-for-pcb-118-quantification\]](https://www.benchchem.com/product/b1207850/docs#high-resolution-mass-spectrometry-for-pcb-118-quantification)

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